

# Xenon-131 electron configuration and atomic structure

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## Compound of Interest

Compound Name: Xenon-131

Cat. No.: B1250047

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An In-depth Technical Guide on the Core Atomic Structure and Electron Configuration of **Xenon-131**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the atomic structure and electron configuration of **Xenon-131** ( $^{131}\text{Xe}$ ), a stable isotope of xenon. The information presented herein is intended to serve as a core reference for researchers, scientists, and professionals in drug development who utilize xenon isotopes in their work, such as in advanced medical imaging and nuclear magnetic resonance (NMR) studies.

## Introduction to Xenon-131

Xenon is a noble gas with the atomic number 54.<sup>[1]</sup> The isotope **Xenon-131** is a stable, naturally occurring isotope with a natural abundance of approximately 21.2%.<sup>[2]</sup> It is widely used in various scientific and medical applications, including in the development of high-gain lasers and as a contrast agent in Magnetic Resonance Imaging (MRI).<sup>[2]</sup> While not radioactive, its distinct nuclear properties make it valuable for various specialized applications.<sup>[2]</sup>

## Atomic Structure of Xenon-131

The atomic structure of an element is defined by the arrangement and properties of its constituent subatomic particles. For **Xenon-131**, this comprises 54 protons and 54 electrons, with the isotope being specifically characterized by its 77 neutrons.<sup>[3]</sup>

## Tabulated Atomic and Nuclear Properties

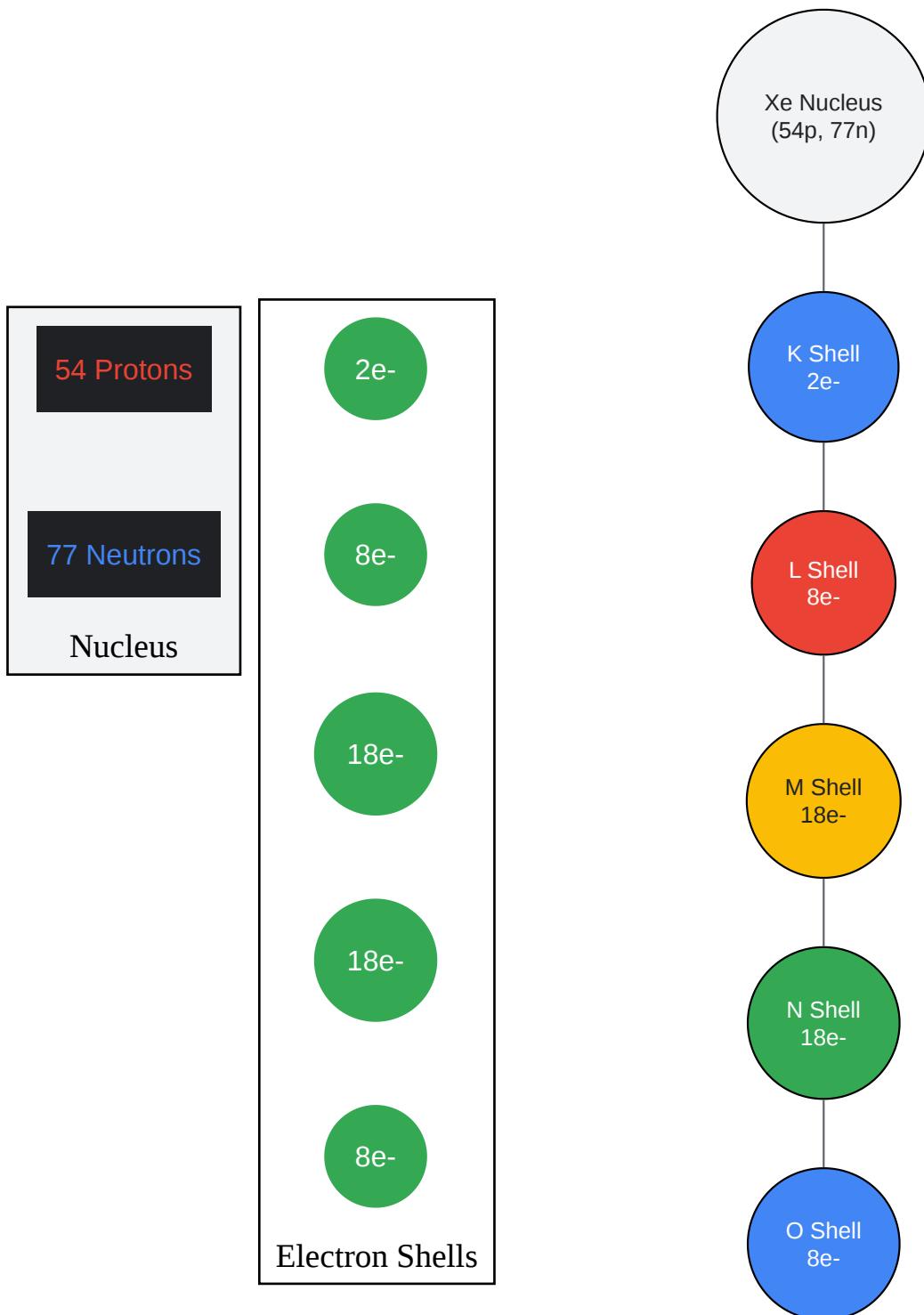
The fundamental atomic and nuclear characteristics of **Xenon-131** are summarized in the table below for easy reference.

Property	Value
Atomic Number (Z)	54
Mass Number (A)	131
Number of Protons	54
Number of Neutrons (N)	77
Number of Electrons	54
Atomic Mass	130.9050824 Da
Natural Abundance	21.232%
Stability	Stable
Nuclear Spin (I)	3/2
Nuclear Quadrupole Moment	-0.114 barn
g-factor	0.461

Sources:[4][5]

## Atomic Structure Diagram

The following diagram illustrates a simplified model of the atomic structure of **Xenon-131**, depicting the nucleus containing protons and neutrons, with electrons orbiting in their respective shells.

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